

N-(3-chlorophenyl)cyclohexanecarboxamide

InChIKey WGUWTOYIQWKLDD

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: N-(3-chlorophenyl)cyclohexanecarboxamide

Cat. No.: B3882213

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Technical Monograph: N-(3-chlorophenyl)cyclohexanecarboxamide

InChIKey: WGUWTOYIQWKLDD CAS Registry Number: 194551-33-2 Molecular Formula: $C_{13}H_{16}ClNO$ [\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Executive Summary

N-(3-chlorophenyl)cyclohexanecarboxamide is a secondary carboxamide featuring a cyclohexane ring coupled to a 3-chlorophenyl (m-chlorophenyl) amine.[\[1\]](#)[\[2\]](#)[\[3\]](#) In drug discovery, this molecule serves as a privileged scaffold, representing a lipophilic pharmacophore often found in modulators of TRP channels (e.g., TRPV1), 11 β -Hydroxysteroid Dehydrogenase type 1 (11 β -HSD1) inhibitors, and carboxamide-class agrochemicals.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Beyond its biological utility, the compound is extensively used as a model substrate in the development of novel synthetic methodologies, particularly decarboxylative cross-couplings

and catalytic transamidations, due to the electronic modulation provided by the meta-chloro substituent.^{[1][2][3]}

Chemical Identity & Physicochemical Profile^{[1][2][3]} ^{[5][6][7][8][9][10]} Structural Analysis

The molecule consists of two distinct domains separated by an amide linker:^{[1][3]}

- **Lipophilic Domain (Aliphatic):** The cyclohexane ring provides bulk and lipophilicity without the pi-stacking interactions of a phenyl group.^{[2][3]} It is metabolically more stable than linear alkyl chains but susceptible to oxidative metabolism (P450-mediated hydroxylation).^{[1][2][3]}
- **Electronic Domain (Aromatic):** The 3-chlorophenyl ring acts as an electron-deficient system.^{[1][2][3]} The chlorine atom at the meta position exerts an inductive electron-withdrawing effect (-I), reducing the electron density on the amide nitrogen, which influences hydrogen bond donor capability.^{[1][2][3]}

Physicochemical Properties Table^{[2][3][8][11][12]}

Property	Value / Description	Context
Molecular Weight	237.73 g/mol	Fragment-like, suitable for Lead-Optimization.[1][2][3]
Physical State	White crystalline solid / Flakes	Typical for aryl amides of this mass.[3]
LogP (Predicted)	3.8 – 4.2	Highly lipophilic; likely requires DMSO for stock solutions.[2]
Boiling Point (Pred.)	~410°C	High thermal stability.[2]
pKa (Amide NH)	~14.3	Weakly acidic; neutral at physiological pH.
H-Bond Donors	1 (Amide NH)	Critical for receptor binding pockets.[1][2][3]
H-Bond Acceptors	1 (Carbonyl O)	Critical for backbone interactions.[1][2][3]

Synthesis & Manufacturing Methodologies

To ensure high purity and yield, two distinct synthetic routes are recommended: the Classical Schotten-Baumann (for scale) and the Modern Decarboxylative Coupling (for library generation).[1][2]

Method A: Classical Acylation (High Throughput / Scale-Up)

This pathway utilizes acid chlorides and is the standard for generating gram-scale quantities.[1][2][3]

Reaction Logic: The nucleophilic aniline attacks the electrophilic carbonyl carbon of the acid chloride.[3] The base (Triethylamine or Pyridine) is essential to scavenge the HCl byproduct, driving the equilibrium forward and preventing protonation of the unreacted aniline.

Protocol:

- Reagents: Cyclohexanecarbonyl chloride (1.0 equiv), 3-Chloroaniline (1.0 equiv), Triethylamine (Et_3N , 1.2 equiv), Dichloromethane (DCM, anhydrous).[2]
- Setup: Flame-dried round-bottom flask under Nitrogen () atmosphere.
- Procedure:
 - Dissolve 3-Chloroaniline in DCM at 0°C .
 - Add Et_3N and stir for 10 minutes.
 - Dropwise add Cyclohexanecarbonyl chloride (diluted in DCM) over 30 minutes.[2]
 - Allow to warm to Room Temperature (RT) and stir for 4–12 hours.
- Workup: Quench with 1M HCl (to remove unreacted amine), wash with saturated (to remove acid), then Brine. Dry over .[2][3]
- Purification: Recrystallization from Ethanol/Hexane or Flash Column Chromatography (SiO_2 , Hexane:EtOAc gradient).

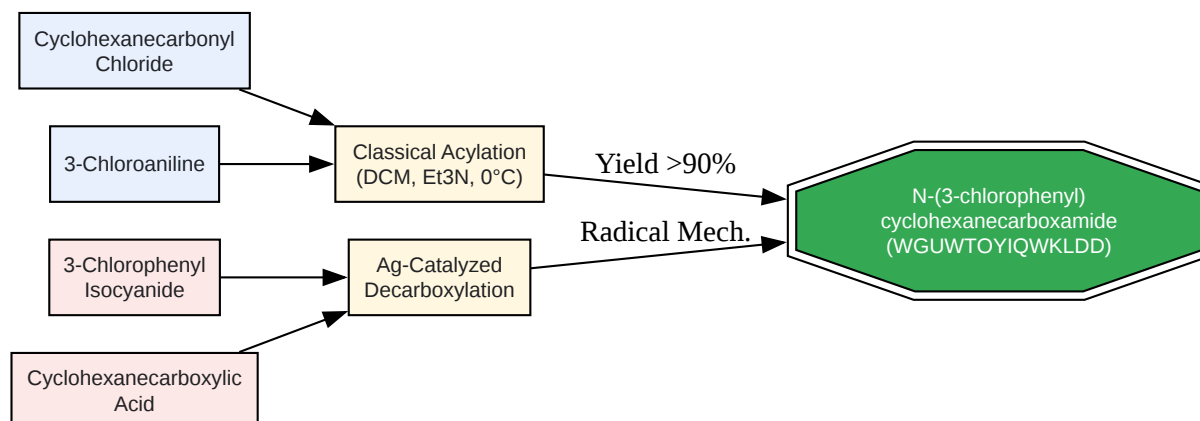
Method B: Decarboxylative Radical Cross-Coupling (Research Scale)

Recent literature (e.g., Organic Letters, 2024) utilizes this molecule to demonstrate silver-catalyzed decarboxylative coupling.[1][2][5] This method is valuable when starting from carboxylic acids and isocyanides, avoiding unstable acid chlorides.[3]

Mechanism: Silver (

) catalyzes the decarboxylation of the carboxylic acid to generate an alkyl radical, which is then trapped by the isocyanide to form the amide bond.

Synthetic Workflow Diagram



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Caption: Comparison of Classical Acylation (Top) vs. Modern Decarboxylative Coupling (Bottom) pathways.

Biological Potential & Applications[2][3][7][14][15][16]

Pharmacophore in TRPV1 Antagonists

The N-aryl amide core is a structural hallmark of Transient Receptor Potential Vanilloid 1 (TRPV1) antagonists.[1][2][3]

- Mechanism: These compounds bind to the transmembrane region of the ion channel, blocking calcium influx in response to noxious heat or capsaicin.[3]
- Relevance: While **N-(3-chlorophenyl)cyclohexanecarboxamide** is a simplified core, it mimics the lipophilic/electronic profile required for the "Tail" region binding in the vanilloid pocket.[1][2][3] It serves as a fragment lead for optimizing potency (e.g., by adding polar groups to the cyclohexane ring).

Agrochemical Fungicides (SDHI Class)

Succinate Dehydrogenase Inhibitors (SDHIs) often feature a lipophilic amide.[2]

- Structural Homology: The 3-chlorophenyl motif is analogous to the halogenated phenyl groups found in commercial fungicides like Boscalid (though Boscalid uses a pyridine core).
[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Application: This compound is screened in agrochemical libraries for antifungal activity against crop pathogens.[\[2\]](#)[\[3\]](#)

Chemical Probe for Amidase Activity

Due to the electron-withdrawing chlorine, the amide bond is slightly more labile than a phenyl-unsubstituted variant but more stable than a nitro-substituted one.[\[1\]](#)[\[2\]](#)[\[3\]](#) This makes it an ideal chromogenic substrate analog for testing the specificity of amidase or peptidase enzymes in metabolic stability assays.[\[3\]](#)

Experimental Protocol: Characterization

Validation of Synthesis (Self-Validating System): To confirm the identity of the synthesized compound, the following analytical signatures must be observed.

Technique	Expected Signature	Diagnostic Interpretation
¹ H NMR (DMSO-d ₆)	δ ~9.8-10.0 ppm (s, 1H)	Amide NH proton. Chemical shift confirms amide formation. [3]
¹ H NMR (DMSO-d ₆)	δ ~7.8 (t), 7.5 (d) ppm	Aromatic protons.[1][2] Pattern characteristic of 3-substituted benzene.
¹ H NMR (DMSO-d ₆)	δ ~2.3 ppm (m, 1H)	Cyclohexane CH-C=O.[1][2][3] Alpha-proton multiplet.[1][2][3]
IR Spectroscopy	1650–1690 cm ⁻¹	C=O[1][2][3] Stretch (Amide I). Strong band confirms carbonyl. [2][3]
IR Spectroscopy	3250–3300 cm ⁻¹	N-H Stretch.[2][3]
LC-MS (ESI+)	m/z 238.1 [M+H] ⁺	Molecular Ion. Characteristic Chlorine isotope pattern (3:1 ratio for ³⁵ Cl: ³⁷ Cl).[2]

Safety & Handling (MSDS Summary)

- Hazard Classification: Irritant (Skin/Eye/Respiratory).
- GHS Signal Word: Warning.[2][3]
- Precautionary Statements:
 - P280: Wear protective gloves/eye protection.[2][3]
 - P261: Avoid breathing dust/fume.[2][3]
- Storage: Store at room temperature in a tightly sealed container. Stable under normal conditions.
- Solubility Handling: Insoluble in water.[2][3] Dissolve in DMSO or Methanol for biological assays.[2][3]

References

- National Institute of Standards and Technology (NIST). Cyclohexanecarboxamide, N-(3-chlorophenyl)- Mass Spectrum & Properties. NIST Chemistry WebBook. [2][3] [\[Link\]](#) [1][2]
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- Di Marzo, V., et al. (2002). "Endovanilloids and TRPV1 receptors." Current Opinion in Neurobiology. (Contextual reference for N-aryl amide pharmacophores in TRPV1).

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Sources

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- To cite this document: BenchChem. [N-(3-chlorophenyl)cyclohexanecarboxamide InChIKey WGUWTOYIQWKLDD]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b3882213/docs#n-3-chlorophenyl-cyclohexanecarboxamide-inchikey-wguwtoyiqwkldd\]](https://www.benchchem.com/product/b3882213/docs#n-3-chlorophenyl-cyclohexanecarboxamide-inchikey-wguwtoyiqwkldd)

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